

Essential Safety and Operational Guidance for Handling DL-Histidine-15N

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Compound of Interest

Compound Name: *DL-Histidine-15N*

Cat. No.: *B11929774*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **DL-Histidine-15N**. The following procedures are based on the general understanding that DL-Histidine is a non-hazardous substance. However, it is crucial to always consult the Safety Data Sheet (SDS) provided by your specific supplier, as classifications can vary. One supplier has classified a hydrated hydrochloride form of L-Histidine-15N as harmful if swallowed and very toxic to aquatic life.

Hazard Assessment

Multiple suppliers, including Sigma-Aldrich, Fisher Scientific, and Carl ROTH, classify DL-Histidine as a non-hazardous substance[1][2][3][4][5]. PubChem also indicates that DL-Histidine does not meet GHS hazard criteria[6]. Despite this, it is best practice to handle all chemicals with a degree of caution.

Physical and Chemical Properties

Property	Value	Source
Appearance	White solid/powder	[1][2]
Odor	Odorless	[1]
Molecular Formula	$C_6H_9^{15}N_3O_2$	[2][7]
Molecular Weight	~156.15 g/mol	[2]
Melting Point	~273 °C (decomposes)	[2]
Solubility	Soluble in 0.5 M HCl	[2]

Personal Protective Equipment (PPE)

Standard laboratory PPE is recommended for handling **DL-Histidine-15N** to minimize any potential exposure and ensure good laboratory practice.

PPE Category	Item	Justification
Eye Protection	Safety glasses with side shields or safety goggles	Protects eyes from dust particles.
Hand Protection	Nitrile gloves	Prevents direct skin contact.
Body Protection	Laboratory coat	Protects clothing and skin from spills.
Footwear	Closed-toe shoes	Protects feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and specifications on the label match the order.

- Store in a cool, dry, well-ventilated area away from strong oxidizing agents[1][5].
- Keep the container tightly closed when not in use.

2. Preparation and Use:

- Handle the solid material in a well-ventilated area. If there is a potential for generating significant amounts of dust, a fume hood may be used as an additional precaution.
- To prevent inhalation of dust, avoid creating airborne particles.
- When weighing the powder, use a weigh boat and handle it carefully.
- If preparing a solution, slowly add the solid to the solvent to avoid splashing.

3. Spills and Accidental Release:

- For small spills of the solid, sweep up the material, taking care not to generate dust.
- Place the spilled material into a suitable container for disposal.
- Clean the spill area with a damp cloth.
- In case of eye contact, immediately flush with plenty of water for at least 15 minutes.
- In case of skin contact, wash the affected area with soap and water.
- If a significant amount is inhaled, move to fresh air.
- If swallowed, rinse the mouth with water.

Disposal Plan

DL-Histidine-15N is a stable isotope-labeled compound, not a radioactive one. Therefore, its disposal is managed as a standard non-hazardous chemical, unless mixed with hazardous substances[8].

Waste Characterization and Segregation:

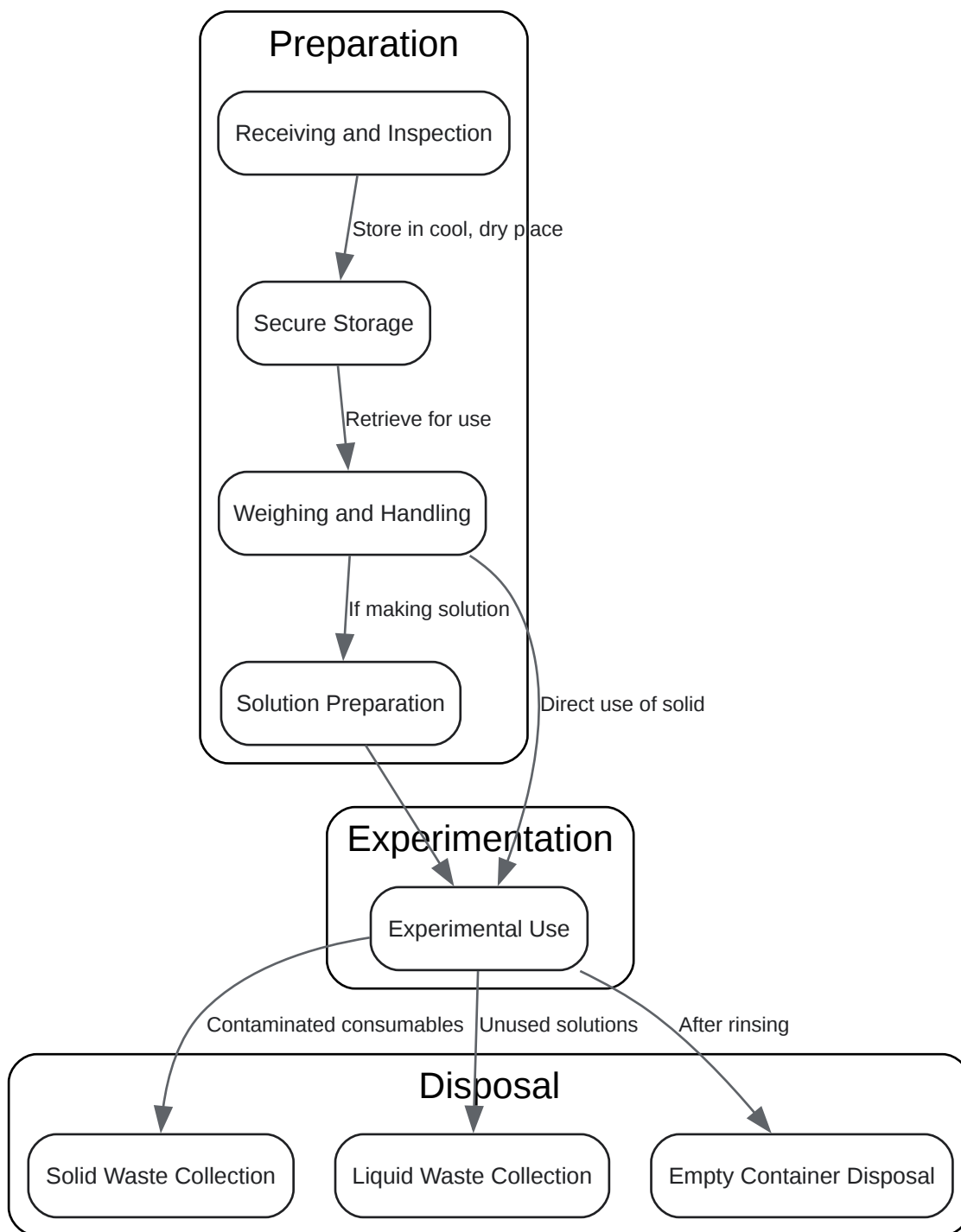
- Waste **DL-Histidine-15N** and materials contaminated with it (e.g., weigh boats, gloves) should be considered non-hazardous chemical waste, provided they are not mixed with any hazardous materials.
- Segregate this waste from hazardous waste streams to avoid unnecessary disposal costs[8].

Disposal Procedures:

- **Solid Waste:** Collect solid waste in a clearly labeled, sealed container. This can typically be disposed of in the regular laboratory trash that is sent to a sanitary landfill. However, some institutions may have specific policies for chemical waste, so always check with your institution's Environmental Health and Safety (EHS) department[9][10].
- **Liquid Waste (Solutions):** Non-hazardous, water-soluble solutions of **DL-Histidine-15N** can often be disposed of down the sanitary sewer with copious amounts of water, provided the concentration is low and it complies with local regulations and institutional policies[11]. Always consult your local EHS guidelines before drain disposal.
- **Empty Containers:** Empty containers should be rinsed with a suitable solvent (e.g., water), and the rinsate can be disposed of as non-hazardous liquid waste. The rinsed, empty container can then typically be disposed of in the regular trash[9].

Experimental Workflow Diagram

Workflow for Handling DL-Histidine-15N

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling DL-Histidine-15N]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11929774#personal-protective-equipment-for-handling-dl-histidine-15n]

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